

An In-depth Technical Guide to the Physicochemical Properties of Sulfaclozine Sodium Monohydrate

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Compound of Interest

Compound Name: **Sulfaclozine sodium**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **sulfaclozine sodium** monohydrate, a sulfonamide antibacterial agent. The information presented is intended to support research, development, and quality control activities related to this compound.

Chemical Identity and Structure

Sulfaclozine sodium monohydrate is the hydrated sodium salt of sulfaclozine. It is essential to distinguish between the different forms of sulfaclozine, as their molecular weights and CAS numbers differ.

- Sulfaclozine (Anhydrous Free Amine):
 - CAS Number: 102-65-8[1][2]
 - Molecular Formula: C₁₀H₉CIN₄O₂S[1]
 - Molecular Weight: 284.72 g/mol [1]
- **Sulfaclozine Sodium** (Anhydrous):

- CAS Number: 23307-72-4[\[3\]](#)
- Molecular Formula: C₁₀H₈ClN₄NaO₂S[\[4\]](#)
- Molecular Weight: 306.7 g/mol
- **Sulfaclozine Sodium** Monohydrate:
 - CAS Number: 1392129-96-2[\[3\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)
 - Molecular Formula: C₁₀H₈ClN₄NaO₂S·H₂O[\[5\]](#)[\[6\]](#)
 - Molecular Weight: 324.72 g/mol [\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[10\]](#)

Synonyms: Sodium sulfachloropyrazine monohydrate, N-(5-Chloro-3-pyrazine)-4-aminobenzenesulfonamido sodium monohydrate.[\[11\]](#)

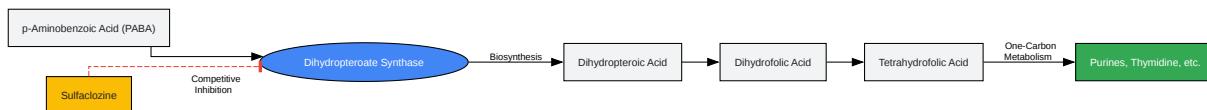
Physicochemical Properties

The physicochemical properties of **sulfaclozine sodium** monohydrate are summarized in the table below. These parameters are critical for formulation development, analytical method development, and understanding the compound's behavior in biological systems.

Property	Value	References
Appearance	White to off-white or pale yellow crystalline powder/solid.	[6][7][9][11]
Odor	Odorless	[11]
Melting Point	Decomposes above 300°C; 280-286 °C	[7][11]
Solubility	Freely soluble in water; slightly soluble in ethanol and methanol; insoluble in acetone.	[7][11]
Purity	≥98.5% (HPLC), ≥98% (TLC)	[9][11]
Water Content	≤0.5% (Karl Fischer), ≤6.5%	[9][11]
Density	Approximately 1.42 g/cm ³	[11]

Mechanism of Action: Inhibition of Folic Acid Synthesis

Sulfaclozine, like other sulfonamides, exerts its antimicrobial effect by acting as a competitive antagonist of para-aminobenzoic acid (PABA).^[5] Bacteria, unlike mammals, cannot utilize pre-formed folic acid and must synthesize it *de novo*. Folic acid is an essential precursor for the synthesis of nucleic acids and some amino acids. By inhibiting the enzyme dihydropteroate synthase, sulfaclozine blocks the incorporation of PABA into dihydropteroic acid, a crucial step in the folic acid synthesis pathway. This ultimately leads to a depletion of essential metabolites and the inhibition of bacterial growth and replication.



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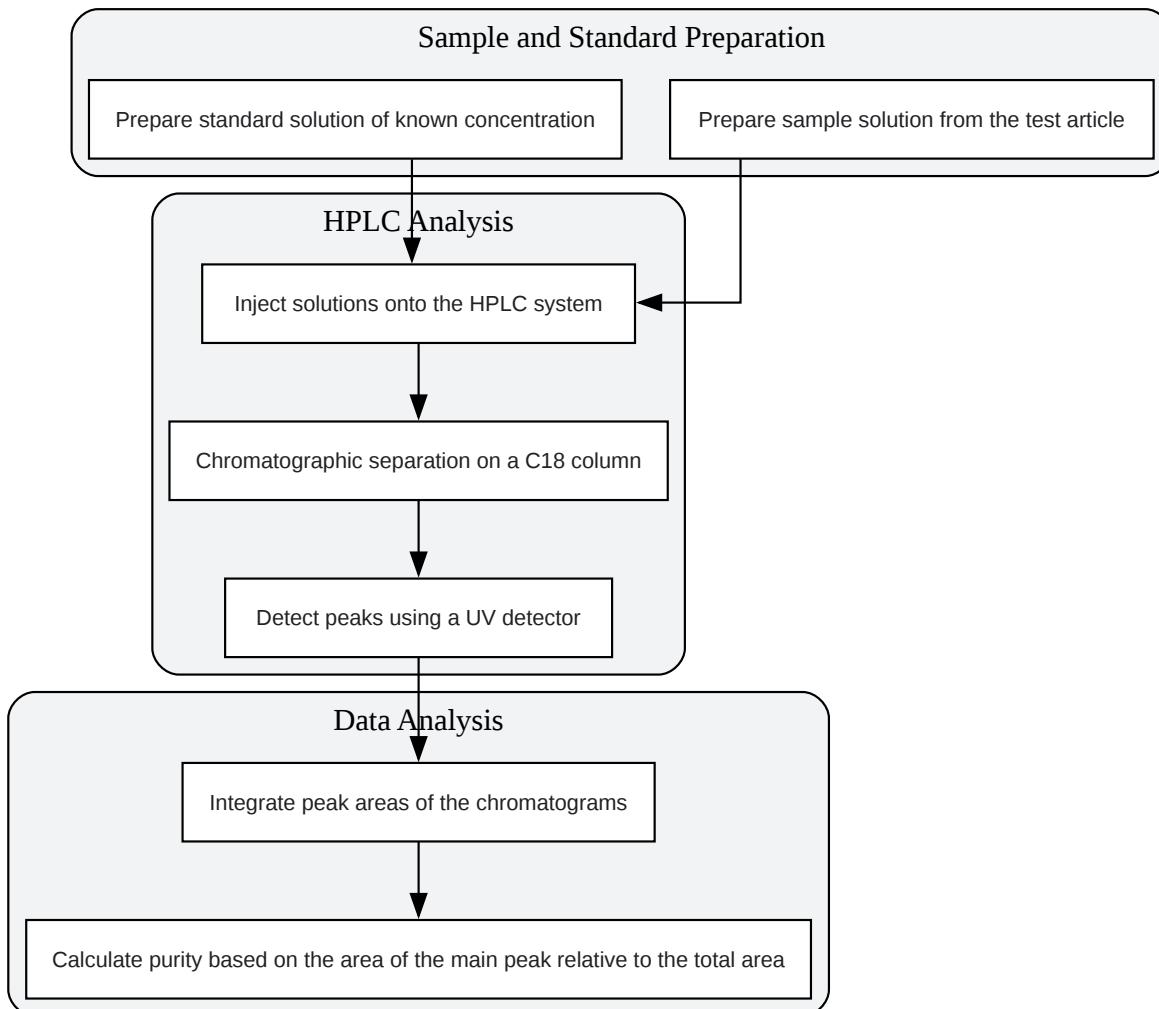
Inhibition of the bacterial folic acid synthesis pathway by sulfaclozine.

Experimental Protocols

Detailed experimental protocols are crucial for obtaining reliable and reproducible data. The following sections outline representative methodologies for determining key physicochemical properties of **sulfaclozine sodium** monohydrate.

Determination of Purity by High-Performance Liquid Chromatography (HPLC)

This method provides a means to determine the purity of **sulfaclozine sodium** monohydrate and to detect the presence of any related substances.



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Workflow for the determination of purity by HPLC.

Instrumentation:

- High-Performance Liquid Chromatograph with a UV detector.
- C18 analytical column (e.g., 250 mm x 4.6 mm, 5 µm particle size).

- Data acquisition and processing software.

Reagents and Materials:

- **Sulfaclozine sodium** monohydrate reference standard.
- Acetonitrile (HPLC grade).
- Methanol (HPLC grade).
- Purified water (HPLC grade).
- Buffer solution (e.g., phosphate buffer).

Chromatographic Conditions (Representative):

- Mobile Phase: A suitable mixture of buffer and organic solvent (e.g., acetonitrile/phosphate buffer). The exact ratio should be optimized to achieve good separation.
- Flow Rate: Typically 1.0 mL/min.
- Column Temperature: Ambient or controlled (e.g., 30 °C).
- Detection Wavelength: 254 nm or another appropriate wavelength based on the UV spectrum of sulfaclozine.
- Injection Volume: 10-20 µL.

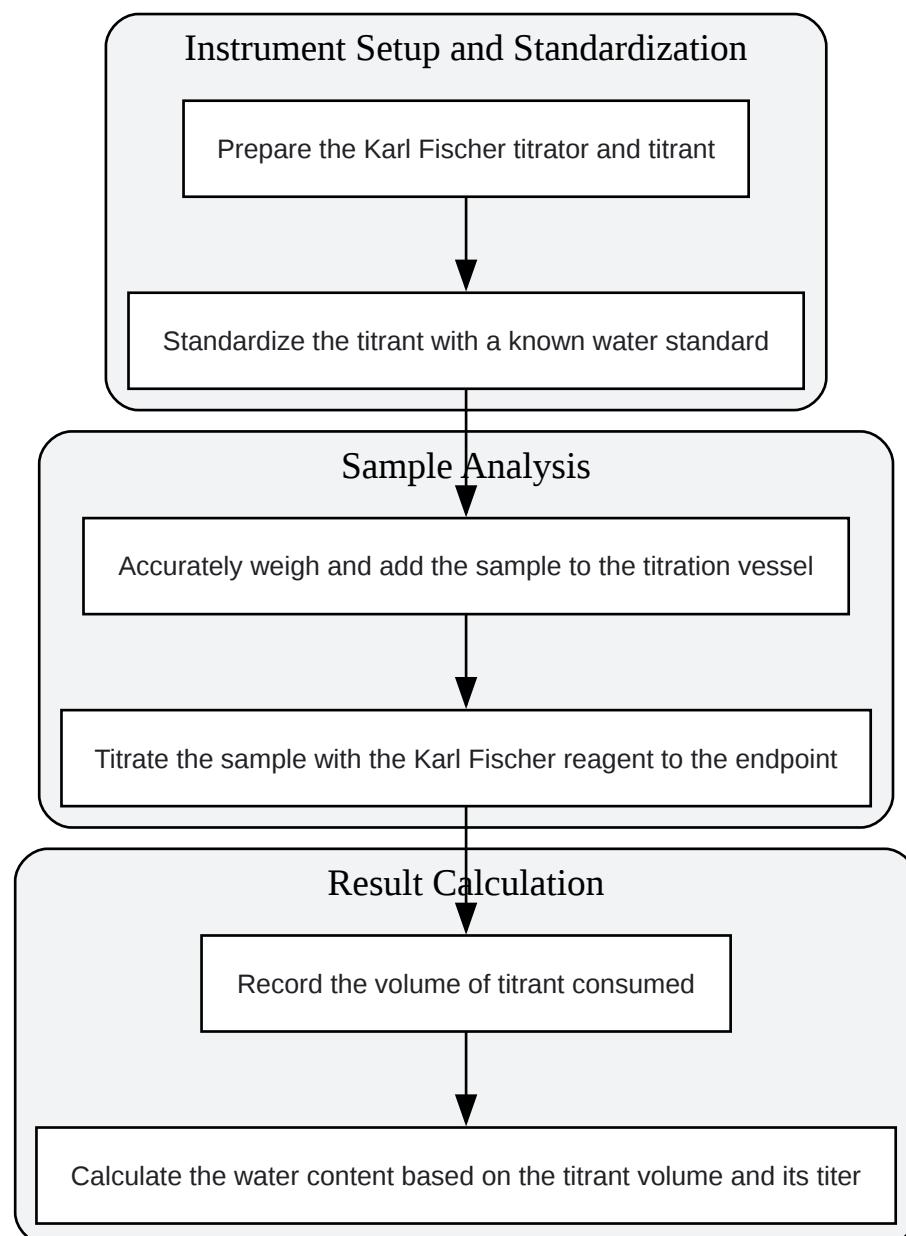
Procedure:

- Standard Solution Preparation: Accurately weigh a quantity of the **sulfaclozine sodium** monohydrate reference standard and dissolve it in a suitable solvent (e.g., methanol or a mixture of water and methanol) to obtain a solution of known concentration.
- Sample Solution Preparation: Prepare a sample solution of the test article in the same manner as the standard solution.

- Analysis: Inject the standard and sample solutions into the HPLC system and record the chromatograms.
- Calculation: Calculate the purity of the sample by comparing the peak area of sulfaclozine in the sample chromatogram to the total area of all peaks, or by external standard quantitation against the reference standard.

Determination of Water Content by Karl Fischer Titration

The Karl Fischer titration is a specific and accurate method for the determination of water content.



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Workflow for water content determination by Karl Fischer titration.

Instrumentation:

- Karl Fischer titrator (volumetric or coulometric).
- Analytical balance.

Reagents and Materials:

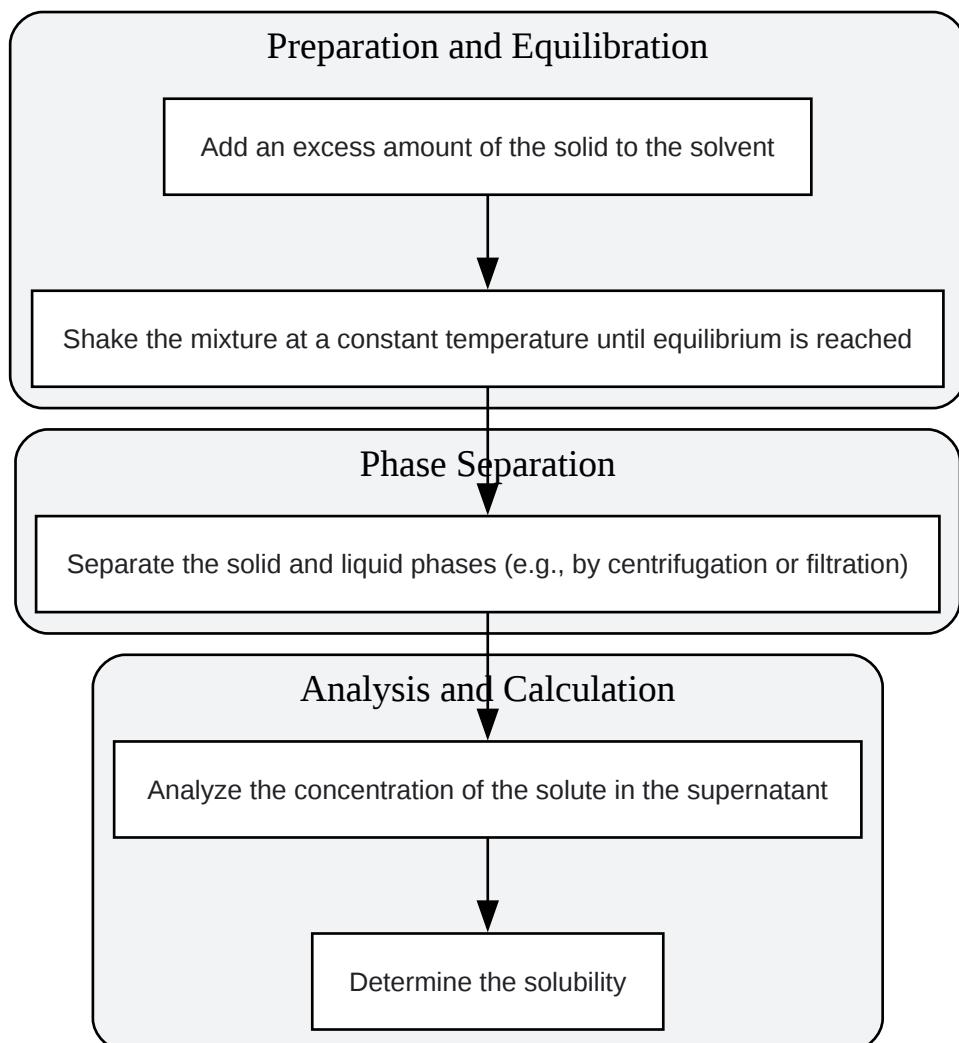
- Karl Fischer reagent (titrant).
- Anhydrous methanol or other suitable solvent.
- Water standard for titer determination (e.g., sodium tartrate dihydrate).[12]

Procedure:

- Titrant Standardization: Determine the water equivalent of the Karl Fischer reagent by titrating a known mass of a water standard.
- Sample Analysis: Add a suitable solvent to the titration vessel and pre-titrate to a stable endpoint to remove any residual water. Accurately weigh and add the **sulfaclozine sodium** monohydrate sample to the vessel. Titrate with the standardized Karl Fischer reagent to the endpoint.[13]
- Calculation: Calculate the percentage of water in the sample based on the volume of titrant consumed, the weight of the sample, and the water equivalent of the reagent.

Determination of Solubility by the Shake-Flask Method

The shake-flask method is a common and reliable technique for determining the equilibrium solubility of a compound.[14][15][16][17]



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Workflow for the shake-flask solubility determination method.

Instrumentation and Materials:

- Shaking incubator or water bath.
- Centrifuge or filtration apparatus.
- Analytical instrument for concentration measurement (e.g., HPLC-UV, UV-Vis spectrophotometer).
- Vials or flasks.

- Solvent of interest (e.g., water, ethanol).

Procedure:

- Sample Preparation: Add an excess amount of **sulfaclozine sodium** monohydrate to a vial containing a known volume of the desired solvent.
- Equilibration: Seal the vials and place them in a shaker at a constant temperature. Agitate the samples for a sufficient period to ensure that equilibrium is reached (typically 24-48 hours).
- Phase Separation: After equilibration, separate the undissolved solid from the saturated solution by centrifugation or filtration.
- Analysis: Carefully remove an aliquot of the clear supernatant, dilute as necessary, and determine the concentration of sulfaclozine using a suitable analytical method (e.g., HPLC-UV).
- Calculation: The determined concentration represents the equilibrium solubility of the compound in the specified solvent at that temperature.

Conclusion

This technical guide has provided a detailed overview of the key physicochemical properties of **sulfaclozine sodium** monohydrate, including its chemical identity, physical characteristics, and mechanism of action. The inclusion of representative experimental protocols and visual workflows offers practical guidance for researchers and professionals working with this compound. A thorough understanding of these properties is fundamental for the successful development, formulation, and analysis of pharmaceutical products containing **sulfaclozine sodium** monohydrate.

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